

Purification of Active Cyclic tri-AMP Synthase: Application Notes and Protocols

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Compound of Interest

Compound Name: Cyclic tri-AMP

Cat. No.: B15602938

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Introduction

Cyclic tri-AMP (c-tri-AMP) is a crucial second messenger in bacterial anti-phage signaling pathways, such as the Cyclic Oligonucleotide-based Antiphage Signaling System (CBASS). The enzyme responsible for its synthesis, **Cyclic tri-AMP** synthase (also known as CdnC or CdnD in different bacterial species), is a member of the cGAS/DncV-like nucleotidyltransferase (CD-NTase) family.[1][2] Upon activation, often triggered by phage infection, this synthase catalyzes the conversion of three ATP molecules into a single cyclic trinucleotide molecule.[3] This c-tri-AMP then acts as an allosteric activator for downstream effector proteins, such as endonucleases, leading to an abortive infection response that prevents phage propagation.[3] [4] The critical role of c-tri-AMP synthase in bacterial defense makes it a potential target for novel antimicrobial strategies and a valuable tool for studying prokaryotic immune systems.

These application notes provide detailed protocols for the expression and purification of active recombinant c-tri-AMP synthase and for the enzymatic synthesis and purification of its product, c-tri-AMP.

Data Presentation

Table 1: Representative Purification Scheme for Recombinant His-tagged **Cyclic tri-AMP Synthase**

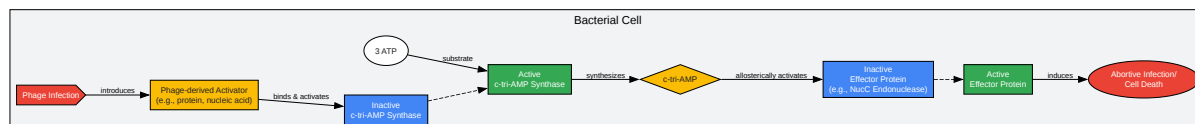
Purification Step	Total Protein (mg)	Enzyme Activity (units)	Specific Activity (units/mg)	Yield (%)	Purification Fold
Cell Lysate	1500	3000	2	100	1
Ni-NTA Affinity Chromatography	50	2500	50	83	25
Ion Exchange Chromatography (Anion)	15	2100	140	70	70
Size Exclusion Chromatography	10	1800	180	60	90

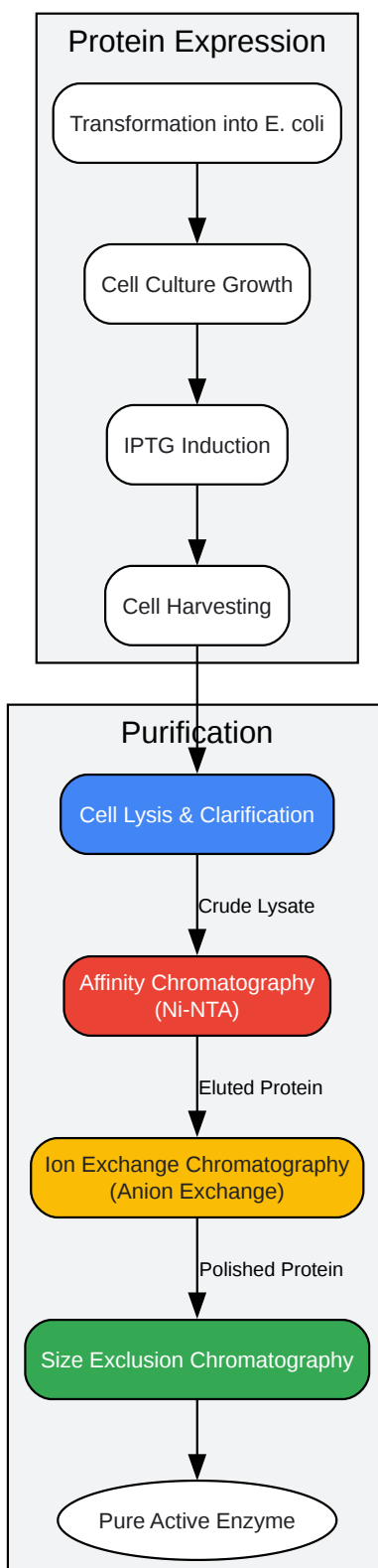
Note: The values presented are typical and may vary depending on the specific c-tri-AMP synthase construct, expression levels, and experimental conditions.

Table 2: Parameters for HPLC Analysis of c-tri-AMP Synthesis

Parameter	Value
HPLC System	Agilent 1260 Infinity or similar
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	5 mM Ammonium Acetate in Water
Mobile Phase B	Acetonitrile
Gradient	1.5% B for 5 min, linear gradient to 30% B over 15 min, return to 1.5% B
Flow Rate	1.0 mL/min
Detection	UV Absorbance at 256 nm
Injection Volume	20 µL
Approx. Retention Time (c-tri-AMP)	Varies, to be determined with a standard

Signaling Pathway





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References

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